

Analytical Standards for MDPHP and its Metabolites: Application Notes and Protocols

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Compound of Interest

Compound Name: *Madhp*

Cat. No.: *B1221525*

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Introduction

3,4-Methylenedioxy- α -pyrrolidinohexanophenone (MDPHP) is a synthetic cathinone that has emerged as a novel psychoactive substance (NPS). As a structural analog of more well-known cathinones like MDPV, MDPHP poses significant challenges to forensic and clinical toxicologists. Accurate and reliable analytical methods are crucial for the detection and quantification of MDPHP and its metabolites in biological matrices to understand its pharmacokinetics, pharmacodynamics, and toxicological effects. These application notes provide detailed protocols for the analysis of MDPHP and its metabolites, summarize quantitative data, and present visual workflows and metabolic pathways to aid researchers in their studies.

Analytical Standards

The availability of high-purity, certified reference materials is fundamental for the accurate identification and quantification of MDPHP and its metabolites. Several chemical suppliers offer analytical standards for MDPHP. It is recommended to use certified reference materials (CRMs) to ensure the traceability and accuracy of analytical results.

Table 1: Commercially Available Analytical Standards for MDPHP

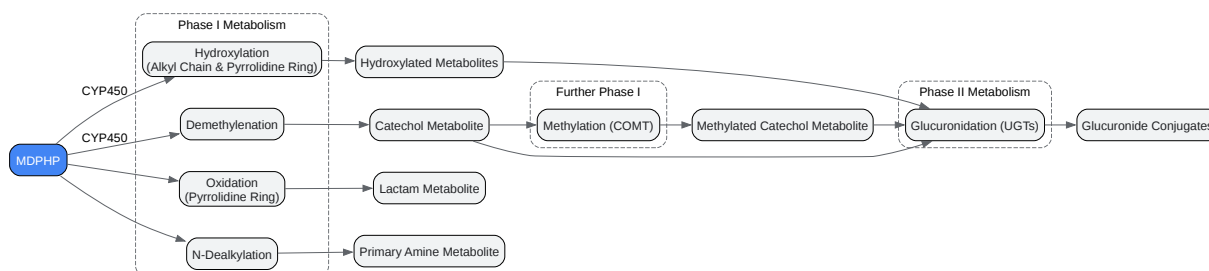
Compound Name	Supplier	Catalog Number	Purity
MDPHP Hydrochloride	Cayman Chemical	14524	≥98%
MDPHP Hydrochloride	Cerilliant	M-154	Solution
MDPHP	Sigma-Aldrich	Contact for availability	
MDPHP	LGC Standards	Contact for availability	

Note: Availability and catalog numbers are subject to change. Please consult the respective supplier's website for the most current information.

Currently, commercial availability of certified reference standards for individual MDPHP metabolites is limited. Researchers may need to consider custom synthesis for specific metabolite standards. While detailed synthesis protocols for MDPHP metabolites are not widely published, general synthetic strategies for hydroxylated and demethylenated cathinone metabolites can be adapted from the chemical literature.

Metabolic Pathways of MDPHP

MDPHP undergoes extensive phase I and phase II metabolism in the body. The primary metabolic routes include hydroxylation of the alkyl chain and pyrrolidine ring, demethylenation of the methylenedioxy group, and subsequent methylation. The resulting metabolites can be conjugated with glucuronic acid or sulfate in phase II metabolism.[\[1\]](#)[\[2\]](#)

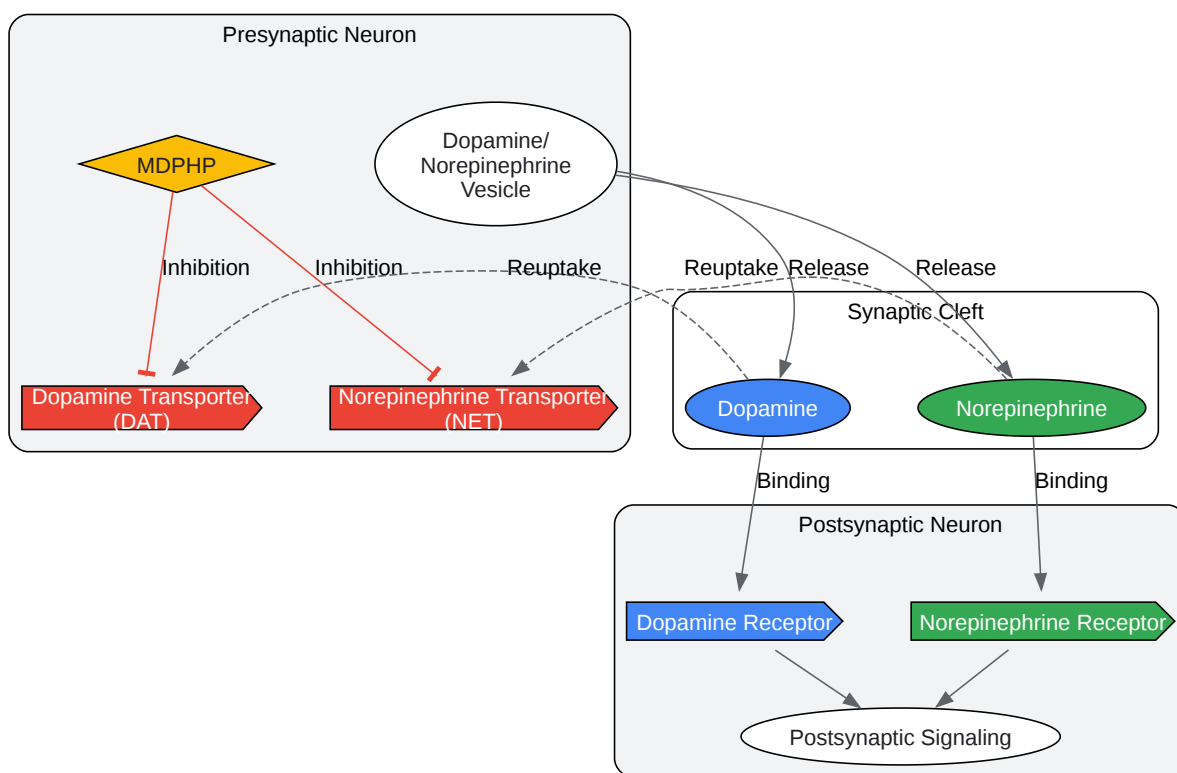


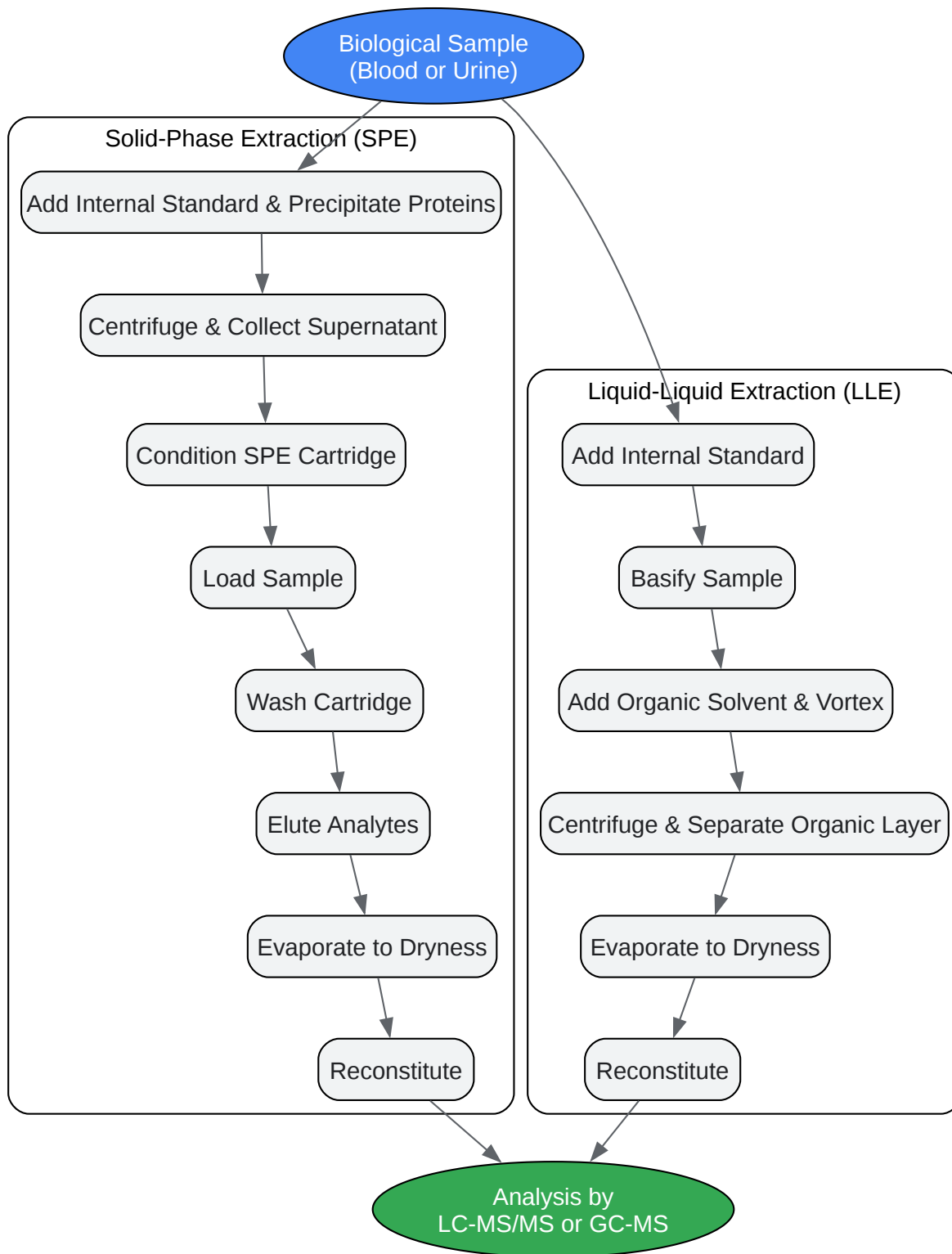
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Caption: Metabolic pathway of MDPHP.

Mechanism of Action: Signaling Pathway

MDPHP primarily acts as a norepinephrine-dopamine reuptake inhibitor (NDRI). By blocking the dopamine transporter (DAT) and the norepinephrine transporter (NET), MDPHP increases the extracellular concentrations of these neurotransmitters in the synaptic cleft, leading to its stimulant effects.





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References

- 1. caymanchem.com [caymanchem.com]
- 2. Tentative identification of the phase I and II metabolites of two synthetic cathinones, MDPHP and α -PBP, in human urine - PubMed [pubmed.ncbi.nlm.nih.gov]
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